

A Technical Guide to Methyl 2-cyclopropylacetate: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *Methyl 2-cyclopropylacetate*

CAS No.: 34108-21-9

Cat. No.: B1267312

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Abstract: This document provides an in-depth technical examination of **Methyl 2-cyclopropylacetate** (CAS 34108-21-9), a valuable ester incorporating the unique cyclopropyl moiety. We will explore its fundamental physicochemical and spectroscopic properties, detail established synthetic methodologies, analyze its chemical reactivity, and discuss its significance as a building block in modern organic synthesis, particularly within the pharmaceutical industry. This guide is intended for researchers, chemists, and drug development professionals seeking a comprehensive understanding of this versatile chemical intermediate.

Core Molecular Profile and Physicochemical Properties

Methyl 2-cyclopropylacetate is an organic compound characterized by a methyl ester functional group attached to an acetic acid backbone, which is substituted with a cyclopropyl ring at the alpha position. The presence of the strained three-membered cyclopropane ring imparts unique conformational rigidity and electronic properties that are increasingly sought

after in medicinal chemistry to enhance metabolic stability, binding affinity, and potency of drug candidates[1].

1.1. Nomenclature and Chemical Identifiers

- IUPAC Name: **methyl 2-cyclopropylacetate**[2]
- Synonyms: Methyl cyclopropylacetate, Cyclopropaneacetic acid methyl ester[2]
- CAS Number: 34108-21-9[2]
- Molecular Formula: C₆H₁₀O₂[2]
- SMILES: COC(=O)CC1CC1[2]
- InChIKey: CRBILHZMYDIQRQ-UHFFFAOYSA-N[2]

1.2. Physicochemical Data Summary

The following table summarizes the key physical and chemical properties of **Methyl 2-cyclopropylacetate**, compiled from authoritative databases.

Property	Value	Source
Molecular Weight	114.14 g/mol	[2]
Appearance	Flammable liquid	[2]
Boiling Point	129-134 °C (at normal pressure)	[3]
Covalently-Bonded Unit Count	1	[2]
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	2	PubChem

Spectroscopic Characterization

Spectroscopic analysis is fundamental for the unambiguous identification and quality control of **Methyl 2-cyclopropylacetate**. The key spectral features are derived from its constituent functional groups: the cyclopropyl ring, the methylene bridge, and the methyl ester.

2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework.

- ^1H NMR: The proton NMR spectrum is highly characteristic. The methoxy group of the ester appears as a sharp singlet. The protons on the cyclopropyl ring and the adjacent methylene group create a complex multiplet in the upfield region, a hallmark of the strained ring system. A published spectrum reports the following key shifts:
 - δ 3.52 (s, 3H, $-\text{OCH}_3$): The singlet for the methyl ester protons.
 - δ 2.05 (d, $J=6.5\text{Hz}$, 2H, $-\text{CH}_2-$): The doublet for the methylene protons adjacent to the cyclopropyl ring.
 - δ 0.01-1.30 (m, 5H, $-\text{c-C}_3\text{H}_5$): The complex multiplet corresponding to the five protons on the cyclopropyl ring[3].
- ^{13}C NMR: The carbon spectrum complements the proton data, with characteristic signals for the carbonyl carbon, the methoxy carbon, and the unique upfield signals for the cyclopropyl carbons.

2.2. Infrared (IR) Spectroscopy

IR spectroscopy is used to identify key functional groups. The spectrum of **Methyl 2-cyclopropylacetate** is dominated by a strong absorption band characteristic of the ester carbonyl group.

- $\sim 1740\text{ cm}^{-1}$ (C=O stretch): A strong, sharp peak indicating the presence of the ester carbonyl group.
- $\sim 3000\text{-}2850\text{ cm}^{-1}$ (C-H stretch): Signals corresponding to the sp^3 C-H bonds of the methyl, methylene, and cyclopropyl groups.

- $\sim 1200\text{-}1000\text{ cm}^{-1}$ (C-O stretch): Bands associated with the C-O single bonds of the ester.

2.3. Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, confirming its elemental composition.

- Molecular Ion (M^+): A peak at $m/z = 114$, corresponding to the molecular weight of the compound ($C_6H_{10}O_2$)[\[2\]](#).
- Key Fragments: Common fragmentation pathways for esters include the loss of the alkoxy group ($-OCH_3$, $m/z = 31$) or the entire ester group. Alpha-cleavage adjacent to the cyclopropyl ring can also occur.

Synthesis and Manufacturing Protocols

The synthesis of **Methyl 2-cyclopropylacetate** can be achieved through several routes. One efficient and high-yield method involves the palladium-catalyzed cyclopropanation of an unsaturated precursor with diazomethane.

3.1. Palladium-Catalyzed Cyclopropanation

A particularly effective synthesis involves the reaction of vinylacetic acid with an excess of diazomethane, catalyzed by Palladium(II) acetate. This method has the dual advantage of performing both the cyclopropanation of the double bond and the esterification of the carboxylic acid in a single process, resulting in a nearly quantitative yield[\[3\]](#).

Caption: Fig. 1: Palladium-catalyzed synthesis.

3.2. Detailed Experimental Protocol: Cyclopropanation and Esterification

The following protocol is adapted from the literature for the synthesis of **Methyl 2-cyclopropylacetate**[\[3\]](#).

Materials:

- Vinylacetic acid

- Diazomethane in ether solution
- Palladium(II) acetate (catalyst)
- Anhydrous diethyl ether

Procedure:

- Dissolve vinylacetic acid in anhydrous diethyl ether in a flask equipped with a magnetic stirrer and cooled in an ice bath.
- Add a catalytic amount of Palladium(II) acetate to the solution.
- Slowly add an ethereal solution of diazomethane (in molar excess) to the stirred reaction mixture. The addition should be controlled to maintain a gentle evolution of nitrogen gas.
- Continue the addition until the yellow color of diazomethane persists, indicating the reaction is complete.
- Allow the reaction mixture to warm to room temperature and stir for an additional 30 minutes.
- Carefully quench any remaining diazomethane by the dropwise addition of acetic acid until the nitrogen evolution ceases and the solution becomes colorless.
- Wash the ethereal solution with a saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure.
- The crude product can be purified by distillation to yield pure **Methyl 2-cyclopropylacetate**.

Chemical Reactivity and Mechanistic Pathways

The reactivity of **Methyl 2-cyclopropylacetate** is governed by its two primary functional components: the ester group and the cyclopropyl ring.

- **Ester Group Reactivity:** The ester is susceptible to standard transformations. It can be hydrolyzed under acidic or basic conditions to yield cyclopropylacetic acid. Reduction,

typically with a powerful reducing agent like lithium aluminum hydride (LiAlH_4), will afford 2-cyclopropylethanol.

Caption: Fig. 2: Hydrolysis of the ester.

- **Cyclopropyl Ring Reactivity:** The cyclopropane ring is a saturated system but possesses significant ring strain (~27 kcal/mol) and "pi-character," allowing it to undergo reactions typically associated with alkenes, such as ring-opening under certain conditions (e.g., with strong acids or via radical mechanisms)[4]. However, under many standard synthetic conditions, the ring is robust and serves as a stable, conformationally restricted scaffold.

Applications in Research and Drug Development

The true value of **Methyl 2-cyclopropylacetate** lies in its utility as a synthetic intermediate. The cyclopropyl motif is a "privileged" structural element in modern drug design.

5.1. A Bioisostere and Conformational Lock

The cyclopropyl group is often used as a bioisostere for a gem-dimethyl group or a double bond. Its rigid structure helps to lock the conformation of a molecule, which can lead to more selective binding to a biological target and reduce off-target effects[1]. This conformational constraint can also protect adjacent chemical bonds from metabolic degradation, thereby improving the pharmacokinetic profile of a drug candidate[1].

5.2. Intermediate for Active Pharmaceutical Ingredients (APIs)

While **Methyl 2-cyclopropylacetate** itself is not an API, its derivatives are crucial intermediates. For instance, related structures like Methyl [1-(sulfanylmethyl)cyclopropyl]acetate are key building blocks in the synthesis of Montelukast, a widely used medication for the treatment of asthma and allergies[5][6]. This highlights the industrial relevance of the cyclopropylacetate framework in constructing complex pharmaceutical agents. The unique properties of the cyclopropyl ring are leveraged to achieve the desired biological activity and drug-like properties in the final product[7].

Safety, Handling, and Storage

As with any chemical reagent, proper handling of **Methyl 2-cyclopropylacetate** is essential. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard information.

6.1. GHS Hazard Classification

Hazard Class	Pictogram	Signal Word	Hazard Statement
Flammable Liquids		Warning	H226: Flammable liquid and vapor[2]
Skin Corrosion/Irritation		Warning	H315: Causes skin irritation[2]
Serious Eye Damage/Irritation		Warning	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity		Warning	H335: May cause respiratory irritation[2]

6.2. Handling and Storage Recommendations

- Handling: Use in a well-ventilated area or fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat[8]. Keep away from heat, sparks, and open flames. Ground and bond containers when transferring material to prevent static discharge[8].
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place[9]. Keep away from oxidizing agents and strong bases.

Conclusion

Methyl 2-cyclopropylacetate is a chemical intermediate of significant value, bridging fundamental organic chemistry with advanced applications in pharmaceutical development. Its well-defined spectroscopic signature allows for straightforward identification, while established synthetic routes enable its reliable production. The compound's reactivity, centered on the ester functional group and the stable yet electronically unique cyclopropyl ring, provides chemists with a versatile tool for molecular construction. Its role as a precursor to complex molecules

underscores the growing importance of strained ring systems in the design of next-generation therapeutics.

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